

Application Note: Chem-Bio-Hybrid Synthesis of Geranyl Caproate

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Compound of Interest

Compound Name: Geranyl caproate

CAS No.: 10032-02-7

Cat. No.: B159425

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Part 1: Strategic Overview & Rationale

The Target: Geranyl Caproate

Geranyl caproate (CAS: 10032-02-7), the ester of geraniol and caproic (hexanoic) acid, is a high-value moiety in the formulation of fruity-floral aromatic profiles (pineapple/rose undertones) and a functional intermediate in antimicrobial lipid research.

The Synthetic Challenge

While classical Fischer esterification is kinetically efficient, it poses significant risks for terpene esters like **geranyl caproate**. Geraniol is acid-sensitive; harsh mineral acids and high thermal loads (reflux) can lead to:

- Isomerization: Conversion of trans-geraniol to cis-nerol.
- Elimination: Dehydration to terpenes (e.g., limonene).
- Polymerization: Formation of viscous by-products.

The Solution Architecture

This guide presents two validated protocols. Protocol A is the primary recommendation for high-purity applications (Pharma/Fine Fragrance), utilizing Biocatalytic Dehydration to operate under mild conditions. Protocol B is the Industrial Benchmark using p-Toluenesulfonic acid (p-TSA) with strict azeotropic control, suitable for bulk synthesis where minor isomerization is tolerable.

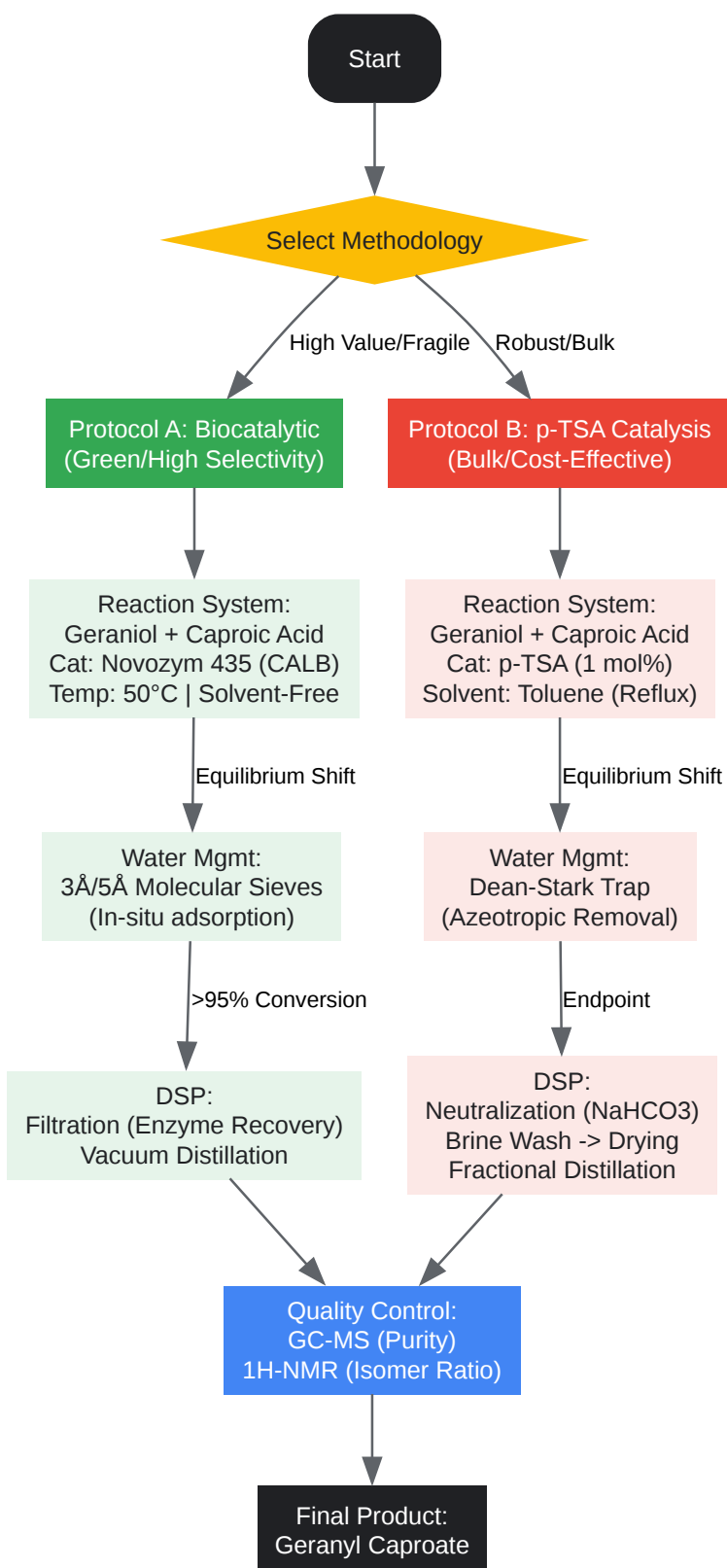
Part 2: Reaction Mechanism & Logic

Chemical vs. Enzymatic Logic

- Chemical (Acid Catalysis): Relies on protonation of the carbonyl oxygen of caproic acid to increase electrophilicity, inviting nucleophilic attack by the hydroxyl group of geraniol.
 - Critical Control: Water removal is the rate-limiting thermodynamic driver ().
- Enzymatic (Lipase Catalysis): Follows a Ping-Pong Bi-Bi mechanism.^[1] The enzyme (Serine hydrolase) forms a covalent acyl-enzyme intermediate with caproic acid, releasing water before the alcohol (geraniol) attacks the acyl-enzyme complex.
 - Advantage:^{[2][3][4][5][6]} The active site provides steric selection, minimizing side reactions of the allylic alcohol (geraniol).

Process Logic Map (DOT Visualization)

The following diagram illustrates the decision matrix and workflow execution for both protocols.



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Figure 1: Decision matrix and process flow for the synthesis of **Geranyl Caproate**, contrasting Biocatalytic and Chemical routes.

Part 3: Detailed Experimental Protocols

Protocol A: Solvent-Free Lipase-Catalyzed Synthesis (Recommended)

Applicability: High-purity fragrance standards, pharmaceutical intermediates. Key Advantage: Prevents acid-catalyzed isomerization of Geraniol.

1. Reagents & Equipment

- Substrates: Geraniol (>98%, trans isomer dominant), Caproic Acid (Hexanoic acid, >99%).
- Catalyst: Novozym 435 (Immobilized *Candida antarctica* Lipase B).
- Water Scavenger: Molecular Sieves (5Å), activated at 300°C for 4h prior to use.
- Apparatus: Orbital shaker or Overhead stirrer (avoid magnetic bars which grind the immobilized enzyme support).

2. Procedure

- Substrate Loading: In a 100 mL reaction vessel, charge Geraniol (15.4 g, 100 mmol) and Caproic Acid (11.6 g, 100 mmol).
 - Note: A 1:1 molar ratio is used to maximize atom economy. If cost is secondary to yield, use 1.2 eq of Caproic Acid.
- Catalyst Addition: Add Novozym 435 (0.27 g, ~1% w/w of total substrate mass).
- Water Control: Add activated Molecular Sieves (5Å) (approx. 10% w/w).
- Incubation: Seal vessel and incubate at 50°C with agitation (200 rpm).
 - Checkpoint: Do not exceed 60°C; thermal deactivation of the enzyme may occur over prolonged runs.

- Monitoring: Sample at 4h, 8h, and 12h. Analyze via TLC (Hexane:EtOAc 9:1) or GC.^[5]
 - Target: >95% conversion is typically achieved by 12-24h.
- Workup:
 - Filter the reaction mixture through a coarse sintered glass funnel to recover the immobilized enzyme (reusable up to 5-10 cycles).
 - Wash the enzyme bed with a small volume of n-hexane (if solvent-free viscosity is high).
- Purification:
 - Concentrate filtrate under reduced pressure.
 - Perform Kugelrohr distillation or high-vacuum distillation (approx. 120°C @ 0.5 mmHg) to remove trace acid/alcohol.

Protocol B: p-TSA Catalyzed Azeotropic Esterification

Applicability: Bulk synthesis, cost-sensitive production.

1. Reagents & Equipment

- Substrates: Geraniol (100 mmol), Caproic Acid (110 mmol, 1.1 eq).
- Catalyst: p-Toluenesulfonic acid monohydrate (p-TSA) (1-2 mol%).
- Solvent: Toluene (or Cyclohexane for lower toxicity).
- Apparatus: Round-bottom flask equipped with a Dean-Stark trap and reflux condenser.

2. Procedure

- Setup: Dissolve Geraniol and Caproic Acid in Toluene (50 mL) in the RBF. Add p-TSA (0.19 g).
- Reflux: Heat to reflux (approx. 110-115°C). Water will co-distill with Toluene and separate in the Dean-Stark trap.

- Reaction Time: Reflux until water collection ceases (typically 3-5 hours).
- Quench: Cool to room temperature. Wash the organic phase with:
 - Saturated NaHCO₃ (2 x 30 mL) to neutralize catalyst and excess caproic acid.
 - Brine (1 x 30 mL).
- Drying: Dry organic layer over anhydrous MgSO₄. Filter.
- Purification: Remove solvent via Rotary Evaporator. Purify residue via vacuum distillation.

Part 4: Analytical Validation & QC

Quantitative Comparison of Methods

Parameter	Protocol A (Enzymatic)	Protocol B (Chemical)
Reaction Temp	50°C	110°C (Reflux)
Conversion	>95% (24h)	>98% (4h)
Isomer Purity	>99% trans-Geranyl	~90-95% (Risk of Nerol/Limonene)
E-Factor (Waste)	Low (Solvent-free possible)	High (Solvent + Wash water)
Purification	Filtration + Flash Distillation	Neutralization + Wash + Distillation

Spectroscopic Data (Reference)

- ¹H NMR (400 MHz, CDCl₃):
 - 5.33 (t, 1H, vinylic H at C2)
 - 4.59 (d, 2H,
)
 - 2.29 (t, 2H,
from caproate)

- 2.0-2.1 (m, 4H, allylic methylenes)
- 1.70, 1.68, 1.60 (s, 9H, methyl groups)
- 0.89 (t, 3H, terminal methyl of caproate)

- GC-MS: Molecular ion peak

. Characteristic fragment at

(isoprenoid tail) and

(geranyl cation).

Part 5: Troubleshooting & Optimization

- Low Yield (Enzymatic):
 - Cause: Water accumulation inhibiting the equilibrium.
 - Fix: Replace Molecular Sieves mid-reaction or apply mild vacuum (100 mbar) to continuously remove water.
- Odor Deviation (Chemical):
 - Cause: "Burnt" or "Solvent" notes due to oxidation or trace toluene.
 - Fix: Use Cyclohexane (lower bp) or switch to Protocol A. Ensure antioxidant (BHT) is present during distillation if scaling up.
- Emulsions during Workup (Chemical):
 - Cause: Surfactant-like behavior of geranyl esters.
 - Fix: Use saturated brine and gentle inversion rather than vigorous shaking.

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